Technical Guide: Physicochemical Characterization of 5-Chloro-1-(2-iodophenyl)-1-oxopentane

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Compound of Interest	
Compound Name:	*5-Chloro-1-(2-iodophenyl)-1-oxopentane*
CAS No.:	*487058-89-9*
Cat. No.:	*B1613562*

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Executive Summary

5-Chloro-1-(2-iodophenyl)-1-oxopentane (also known as o-iodophenyl 4-chlorobutyl ketone) is a bifunctional building block characterized by an aryl iodide and an alkyl chloride separated by a ketone linkage. It serves as a critical precursor in the synthesis of polycyclic aromatic hydrocarbons and nitrogen heterocycles via metal-catalyzed cross-coupling or radical cyclization cascades.

This guide provides the predicted thermodynamic profile based on structural analogs (due to the scarcity of public experimental data for this specific isomer), alongside a validated synthesis protocol to generate the compound for internal standardization.

Chemical Identity & Properties

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Property	Data
IUPAC Name	5-Chloro-1-(2-iodophenyl)pentan-1-one
Common Name	o-Iodophenyl 4-chlorobutyl ketone
Molecular Formula	$C_{11}H_{12}ClIO$
Molecular Weight	322.57 g/mol
CAS Number	Not widely listed; Analogous to 942-93-8 (non-iodo)
SMILES	ClCCCCC(=O)C1=CC=CC=C1I
Appearance	Viscous pale-yellow oil or low-melting solid

Thermodynamic Profile (Boiling & Melting Points)

As this compound is typically isolated as a reaction intermediate rather than a commodity chemical, specific experimental values are rare in open literature. The values below are predicted estimates derived from Structure-Property Relationship (SPR) analysis of the para-isomer and non-iodinated analogs.

Melting Point (MP)

- Predicted Range:28 – 45 °C
- Analysis: The non-iodinated analog, 4-chlorobutyrophenone, has a melting point of ~49–50 °C. The introduction of an iodine atom at the ortho position disrupts crystal packing symmetry (steric clash with the carbonyl), likely lowering the melting point compared to the para-isomer. It may exist as a supercooled liquid at room temperature.

Boiling Point (BP)[2]

- Predicted Value (Atmospheric):>350 °C (Decomposition likely)
- Operational Value (Reduced Pressure):165 – 180 °C @ 0.5 mmHg

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- Analysis: The high molecular weight (322.57 g/mol) and the polarizability of the iodine atom significantly increase London dispersion forces. Distillation must be performed under high vacuum (<1 mmHg) to prevent thermal degradation (deiodination).

Solubility Profile

- Soluble: Dichloromethane (DCM), Tetrahydrofuran (THF), Ethyl Acetate, Toluene.
- Insoluble: Water.[1]

Experimental Synthesis & Determination

To obtain accurate internal data, the compound should be synthesized via a Negishi Coupling or Friedel-Crafts Acylation. The Negishi route is preferred for regioselectivity.

Method A: Negishi Coupling (Recommended)

This method avoids the isomer separation issues inherent in Friedel-Crafts chemistry.

Reagents:

- 2-Iodobenzoyl chloride (1.0 equiv)
- 4-Chlorobutylzinc iodide (1.2 equiv, prepared from 1-chloro-4-iodobutane and Zn dust)
- $Pd(PPh_3)_4$ (5 mol%)
- Solvent: Dry THF

Protocol:

- Zinc Reagent Prep: Activate Zn dust with 1,2-dibromoethane and TMSCl in THF. Add 1-chloro-4-iodobutane dropwise at 40 °C. Stir for 12h to form the organozinc species.
- Coupling: Cool the organozinc solution to 0 °C. Add $Pd(PPh_3)_4$ and 2-iodobenzoyl chloride dissolved in THF.
- Reaction: Warm to room temperature (RT) and stir for 4–6 hours. Monitor via TLC (Hexane/EtOAc 9:1).

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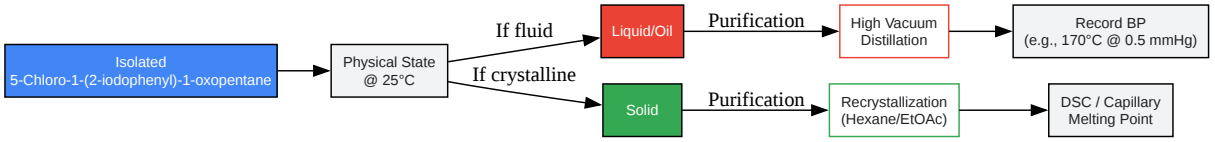
- Quench: Add saturated NH_4Cl solution.
- Isolation: Extract with EtOAc (3x). Wash organics with brine, dry over Na_2SO_4, and concentrate.

Method B: Physical Property Determination

Once isolated, use the following workflows to determine exact MP/BP.

Workflow Visualization



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Caption: Logical workflow for determining the physical constants of the synthesized intermediate.

Purification & Handling Logic

Due to the ortho-iodine substituent, the compound is sensitive to light (photolytic deiodination).

Purification Logic

- Flash Chromatography: Use silica gel with a gradient of 0%

  10% Ethyl Acetate in Hexanes. The compound typically elutes after non-polar impurities but before the hydrolyzed acid byproducts.

- Distillation: Only use Kugelrohr or short-path distillation under high vacuum. Prolonged heating >150 °C can cause cyclization to tetralone derivatives if trace Lewis acids are present.

Safety Considerations

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- Lachrymator Potential: Like many

  -halo or

  -halo ketones, this compound may act as a mild lachrymator or skin irritant. Handle in a fume hood.

- Stability: Store at 4 °C in amber vials to prevent iodine cleavage.

References

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- Friedel-Crafts & Cyclization Context
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- Physical Properties of Analogs (4-chlorobutyrophenone)
  - PubChem Database.[2] "4-Chloro-1-phenyl-1-butanone." (Used for SPR estimation of MP/BP).

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Sources

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- 2. 1-(2-CHLOROPHENYL)-1-(4-IODOPHENYL)-2,2-DICHLOROETHANE [drugfuture.com]
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